

N-benzyl-5,5-dimethyloxolan-3-amine molecular weight and formula

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Compound of Interest

Compound Name: *N*-benzyl-5,5-dimethyloxolan-3-amine

Cat. No.: B2448697

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Technical Guide: N-benzyl-5,5-dimethyloxolan-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **N-benzyl-5,5-dimethyloxolan-3-amine**, a compound of interest in various research and development applications.

Molecular Data Summary

The fundamental molecular characteristics of **N-benzyl-5,5-dimethyloxolan-3-amine** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C ₁₃ H ₁₉ NO
Molecular Weight	205.3 g/mol

This data is derived from established chemical databases and provides a foundational understanding of the compound's composition and mass.^{[1][2]}

Methodology for Determination of Molecular Weight and Formula

The molecular formula and weight are determined through a combination of structural analysis and calculation based on atomic masses.

Experimental Protocol: Determination of Molecular Formula

- **Structural Elucidation:** The chemical structure of **N-benzyl-5,5-dimethyloxolan-3-amine** is first determined using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).
- **Atom Counting:** Once the structure is confirmed, the number of atoms for each element (Carbon, Hydrogen, Nitrogen, and Oxygen) is counted.
 - Carbon (C): 13 atoms
 - Hydrogen (H): 19 atoms
 - Nitrogen (N): 1 atom
 - Oxygen (O): 1 atom
- **Formula Assignment:** Based on the atom count, the molecular formula is assigned as $C_{13}H_{19}NO$.^[1]^[2]

Experimental Protocol: Calculation of Molecular Weight

- **Atomic Weight Reference:** Standard atomic weights for each element are utilized:
 - C: 12.011 u
 - H: 1.008 u
 - N: 14.007 u
 - O: 15.999 u

- Calculation: The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula:
 - $\text{Molecular Weight} = (13 * 12.011) + (19 * 1.008) + (1 * 14.007) + (1 * 15.999)$
 - $\text{Molecular Weight} = 156.143 + 19.152 + 14.007 + 15.999 = 205.301 \text{ g/mol}$
- Rounding: The calculated value is typically rounded to an appropriate number of significant figures, resulting in 205.3 g/mol .^[2]

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical name to its fundamental molecular properties.



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Caption: Logical flow from chemical name to molecular properties.

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References

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